

# An In-depth Technical Guide to Dibutyltin Dibromide: Structural Formula and Bonding

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibutyltin dibromide*

Cat. No.: *B1583654*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

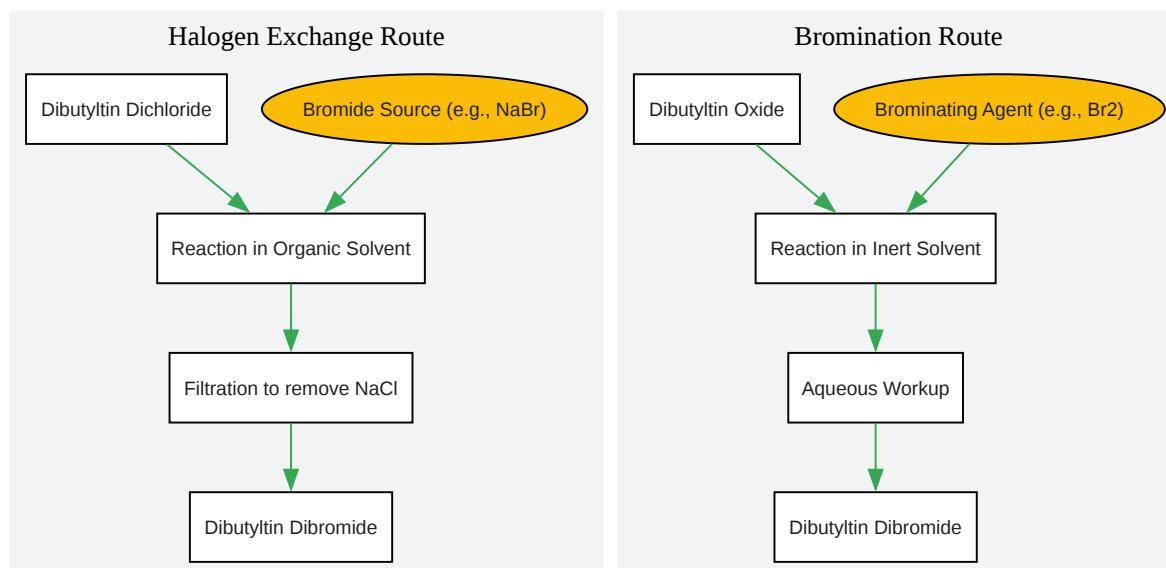
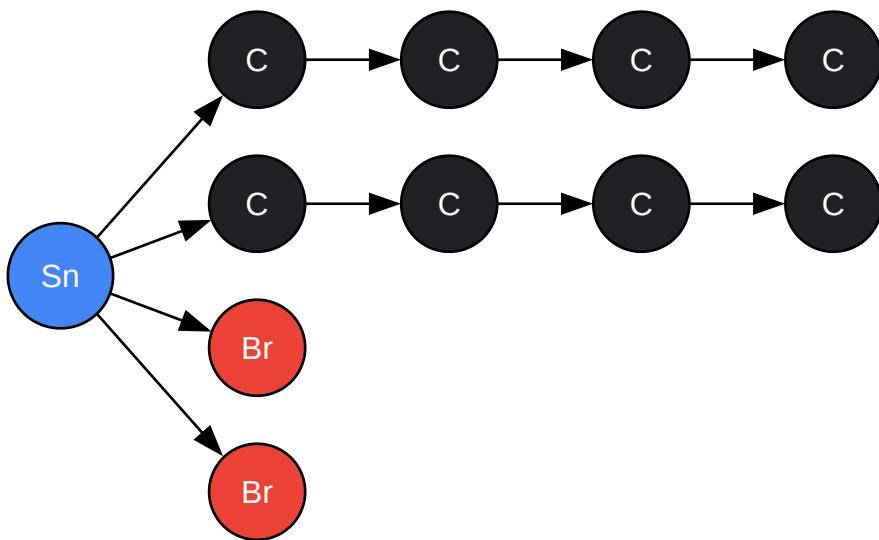
**Dibutyltin dibromide** ((C<sub>4</sub>H<sub>9</sub>)<sub>2</sub>SnBr<sub>2</sub>), an organotin compound, serves as a significant intermediate and catalyst in a variety of chemical syntheses. Understanding its structural formula and bonding characteristics is paramount for its effective application and for the development of new tin-based compounds. This guide provides a comprehensive overview of the structural and bonding properties of **dibutyltin dibromide**, supported by available physicochemical data and detailed experimental context. While a definitive crystal structure from X-ray diffraction analysis is not publicly available, this document synthesizes information from analogous compounds and spectroscopic methods to present a robust model of its molecular architecture.

## Structural Formula and Molecular Geometry

**Dibutyltin dibromide** consists of a central tin (Sn) atom covalently bonded to two n-butyl groups (-C<sub>4</sub>H<sub>9</sub>) and two bromine (Br) atoms.<sup>[1]</sup> The tin atom is in the +4 oxidation state. The molecular formula is C<sub>8</sub>H<sub>18</sub>Br<sub>2</sub>Sn.<sup>[2]</sup>

Based on the principles of VSEPR theory and data from related diorganotin dihalides, the geometry around the central tin atom is predicted to be tetrahedral. The two butyl groups and two bromine atoms are arranged around the tin center to minimize electron pair repulsion.

## Visual Representation of Molecular Structure



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dibutyltin dibromide | 996-08-7 | Benchchem [benchchem.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dibutyltin Dibromide: Structural Formula and Bonding]. BenchChem, [2025], [Online PDF]. Available at: [https://www.benchchem.com/product/b1583654#dibutyltin-dibromide-structural-formula-and-bonding]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)